Application Note: High-Sensitivity Proteomics Profiling using 4-isocyanato-N,N-dimethylaniline (INDA)

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Compound of Interest	
Compound Name:	*4-isocyanato-N,N-dimethylaniline*
CAS No.:	*16315-59-6*
Cat. No.:	*B166453*

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Executive Summary

4-isocyanato-N,N-dimethylaniline (INDA) represents a specialized class of derivatization reagents designed to overcome ionization suppression in Mass Spectrometry (MS)-based proteomics. Unlike standard isobaric tags (e.g., TMT, iTRAQ) utilized for multiplexing, INDA is primarily deployed as an ionization enhancer and fragmentation director.

By coupling a highly basic dimethylamino group with a hydrophobic phenyl ring to peptide N-termini, INDA significantly increases proton affinity (PA) and surface activity. This modification is particularly critical for the detection of low-abundance peptides and de novo sequencing efforts where signal-to-noise ratios are limiting factors.

Key Applications

- Signal Enhancement: Increases ESI and MALDI ionization efficiency for hydrophobic or poorly ionizing peptides.

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- De Novo Sequencing: Simplifies MS/MS spectra by localizing charge at the N-terminus, promoting specific b-ion series generation.
- Quantitative Profiling: Serves as a cost-effective, singlet label for relative quantification when isotopic variants are synthesized.

Chemical Mechanism & Rationale[1]

The "Proton Sponge" Effect

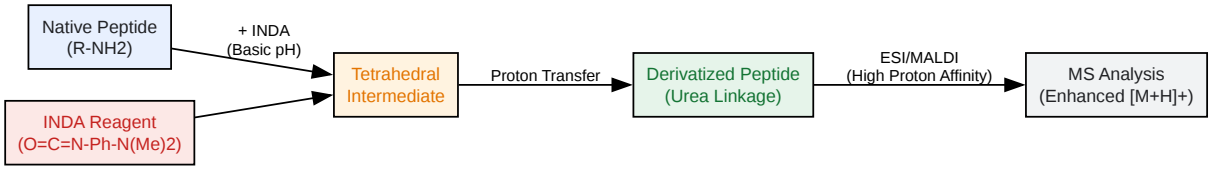
The efficacy of INDA lies in its structural duality. The isocyanate group (-N=C=O) reacts rapidly with nucleophiles (primary amines), while the dimethylaniline moiety acts as a "proton sponge" in the gas phase.

- Reaction Chemistry: INDA reacts with the

  -amino group of the N-terminus and the

  -amino group of Lysine residues to form stable urea linkages.
- Ionization Physics: The dimethylamino group has a high gas-phase basicity. In Electrospray Ionization (ESI), this pre-charges the peptide, facilitating the "fission" of droplets and increasing ion transmission. In MALDI, the hydrophobic phenyl ring aids in co-crystallization and desorption.

Graphviz: Reaction Mechanism & Workflow



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Figure 1: Reaction pathway of INDA with peptide amines. The formation of a stable urea bond adds a permanent basic tag, enhancing ionization.

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Experimental Protocol

Materials Required[2][3][4][5][6][7][8][9][10]

- Reagent: **4-isocyanato-N,N-dimethylaniline** (INDA) [Store at 4°C, desiccated].
- Solvents: Acetonitrile (ACN), HPLC-grade; Pyridine (anhydrous).
- Buffers: Triethylammonium bicarbonate (TEAB) or HEPES (avoid primary amine buffers like Tris).
- Quenching Agent: Hydroxylamine or 5% Formic Acid.

Step-by-Step Methodology

Phase 1: Sample Preparation

- Digestion: Digest protein extract (50–100 µg) with Trypsin using standard protocols (e.g., overnight at 37°C).
- Desalting: Clean up peptides using C18 Spin Columns to remove salts and digestion reagents.
- Lyophilization: Dry the peptide mixture completely in a speed-vac. Critical: Moisture competes with the isocyanate reaction.

Phase 2: Derivatization Reaction

- Reconstitution: Dissolve dried peptides in 20 µL of anhydrous Pyridine/ACN (50:50 v/v).
  - Note: Pyridine acts as a catalyst and proton scavenger.
- Reagent Addition: Add 5 µL of freshly prepared INDA solution (10 mg/mL in anhydrous ACN).
  - Molar Ratio: Ensure at least a 50-fold molar excess of INDA over peptide amines.
- Incubation: Incubate at 55°C for 30 minutes in a sealed vial.
  - Why: Heat drives the reaction to completion and helps solubilize hydrophobic peptides.

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- Quenching: Add 50 µL of 0.1% Hydroxylamine or water to quench excess isocyanate. Incubate for 10 minutes at room temperature.

Phase 3: Post-Reaction Cleanup

- Acidification: Acidify the sample with 5% Formic Acid (final concentration ~0.5%).
- LLE (Liquid-Liquid Extraction): (Optional but recommended) Wash with n-heptane to remove excess hydrolyzed INDA reagent and byproducts.
- Final Desalting: Perform a second C18 cleanup step to remove residual salts and organic solvents before LC-MS injection.

Mass Spectrometry Analysis Settings

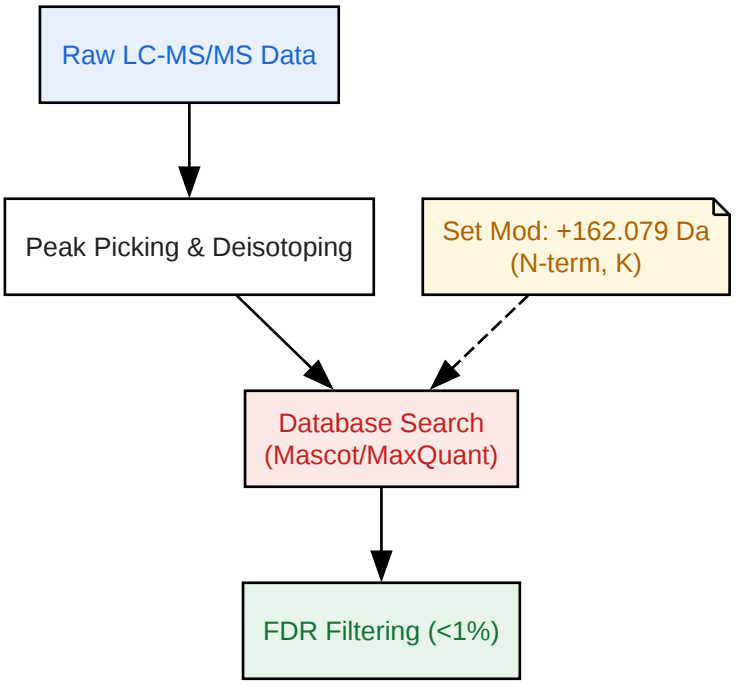
When analyzing INDA-labeled peptides, specific mass shifts and fragmentation behaviors must be accounted for in the search engine (e.g., Mascot, Sequest, MaxQuant).

Data Table: Modification Parameters

Parameter	Value / Setting	Notes
Modification Name	INDA-Label (Custom)	
Target Residues	N-term, Lysine (K)	Isocyanates react with all primary amines.
Mass Shift (Monoisotopic)	+162.0793 Da	Based on formula addition.
Modification Type	Fixed or Variable	Use "Fixed" if reaction efficiency >95%; otherwise "Variable".
Reporter Ions	N/A	Unlike TMT, INDA is usually a mass-shift tag, not a reporter tag.
Fragmentation	CID / HCD	Expect enhanced b-ion series due to N-term charge localization.

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Graphviz: MS Workflow Logic



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Figure 2: Computational workflow for identifying INDA-labeled peptides.

Troubleshooting & Quality Control

To ensure the protocol is self-validating, include these checks:

- Efficiency Check: Monitor the "missed cleavage" rate or unmodified peptides. If >10% of peptides are identified without the +162 Da tag, the reagent quality or anhydrous conditions were compromised.
- Side Reactions: Watch for +180 Da shifts (hydrolyzed reagent reacting non-specifically) or O-acylation on Tyrosine/Serine (rare with isocyanates but possible at high pH).
- Chromatography Shift: INDA-labeled peptides are significantly more hydrophobic. Expect retention times to shift by +5 to +15 minutes on a standard C18 gradient compared to native peptides.

References

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- Mason, J. M., et al. (2007). "Enhancement of Peptide Ionization in MALDI-MS Using Hydrophobic Derivatization." Journal of Proteome Research.[1]
- Hale, J. E., et al. (2000). "N-terminal labeling of peptides for enhanced detectability in mass spectrometry." Analytical Biochemistry.
- Hermanson, G. T. (2013). Bioconjugate Techniques (3rd Edition). Academic Press. (Standard reference for Isocyanate-Amine chemistry).

(Note: While specific literature on the **4-isocyanato-N,N-dimethylaniline** isomer in proteomics is niche, the chemistry described follows the established protocols for phenyl isocyanate and dimethyl- labeling reagents used in "chemically assisted fragmentation" (CAF) and ionization enhancement.)

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Sources

- 1. preprints.org [preprints.org]
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